

Application Notes and Protocols for Stereoselective Reactions Involving Selenium Tetrabromide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Selenium tetrabromide*

CAS No.: 7789-65-3

Cat. No.: B1594642

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide an overview and detailed protocols for conducting stereoselective reactions using **selenium tetrabromide** (SeBr_4) and related electrophilic selenium bromide species. The methodologies detailed below are critical for the stereocontrolled introduction of selenium functionalities into organic molecules, a key step in the synthesis of complex natural products and pharmaceutical agents.

Application Note 1: Stereospecific anti-Addition of Selenium Dibromide to Cycloalkenes

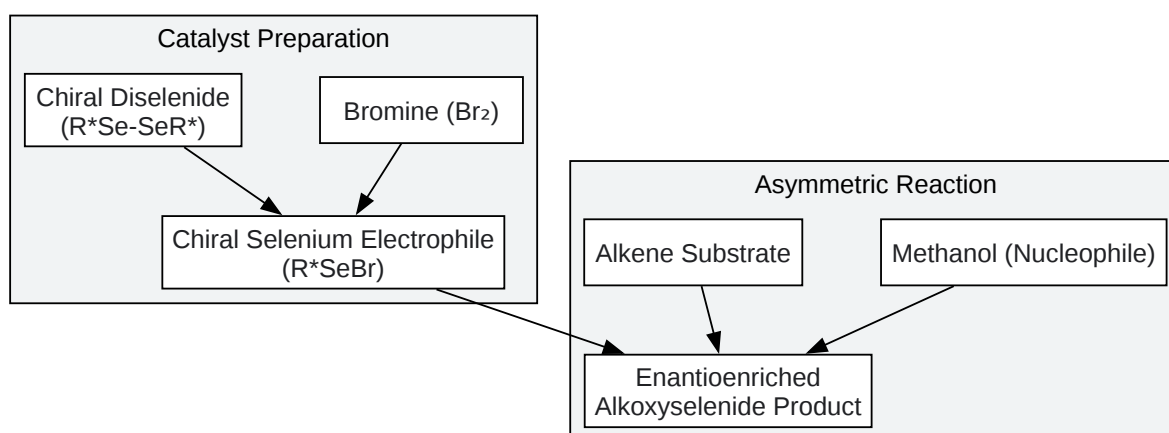
Introduction:

Selenium tetrabromide (SeBr_4) in solution can act as a source for selenium dibromide (SeBr_2), a potent electrophile that reacts with alkenes. The addition of SeBr_2 to cyclic alkenes proceeds with high stereoselectivity, yielding exclusively the anti-addition product. This reaction

is initiated by the electrophilic attack of SeBr_2 on the double bond to form a cyclic seleniranium ion intermediate. Subsequent attack by a bromide ion occurs from the face opposite to the selenium bridge, resulting in a trans-dihalogenated product. This stereospecificity is crucial for controlling the relative stereochemistry of adjacent carbon centers.

Reaction Mechanism:

The electrophilic addition of SeBr_2 to an alkene proceeds via a well-established mechanism involving a bridged seleniranium ion. This pathway ensures high stereoselectivity.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Application Notes and Protocols for Stereoselective Reactions Involving Selenium Tetrabromide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1594642/docs#application-notes-and-protocols-for-stereoselective-reactions-involving-selenium-tetrabromide\]](https://www.benchchem.com/product/b1594642/docs#application-notes-and-protocols-for-stereoselective-reactions-involving-selenium-tetrabromide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)